

# Boc-L-thr(alloc)-oh dcha proper disposal procedures

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## Compound of Interest

Compound Name: *Boc-L-thr(alloc)-oh dcha*

CAS No.: *147348-94-5*

Cat. No.: *B1449103*

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Proper disposal of Boc-L-Thr(Alloc)-OH·DCHA requires a nuanced understanding of its chemical constitution. While the protected amino acid moiety is generally benign, the dicyclohexylammonium (DCHA) counter-ion introduces specific toxicity and environmental hazards that dictate the disposal protocol.

As a Senior Application Scientist, I have structured this guide to prioritize environmental compliance and laboratory safety, moving beyond generic advice to address the specific stability and reactivity profile of this compound.

## Part 1: Executive Safety Directive

Critical Action	Directive
Drain Disposal	STRICTLY PROHIBITED. The DCHA component is toxic to aquatic life.[1]
Waste Stream	Solid Hazardous Waste (for pure substance) or Organic Solvent Waste (for solutions).
Incompatibility	Avoid Strong Acids. Acidification liberates isobutylene gas (Boc removal) and free Dicyclohexylamine (corrosive/toxic).
PPE	Nitrile gloves and safety glasses are mandatory. Avoid inhalation of fine dust.

## Part 2: Chemical Profile & Hazard Assessment

To dispose of this chemical safely, you must understand what it is.[2] It is a salt formed between a protected amino acid and a secondary amine.

- Compound:

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-t-Butoxycarbonyl-

-allyloxycarbonyl-L-threonine dicyclohexylammonium salt

- CAS Number: 147348-94-5 (Generic DCHA salts often referenced under DCHA hazard profiles)

- Molecular Formula:

### The DCHA Factor

The Dicyclohexylamine (DCHA) salt is used to stabilize the amino acid and make it a crystalline solid. However, DCHA itself is a Class 8 Corrosive and Acute Toxin. While the salt form masks the corrosivity, the environmental toxicity remains.

Data Table: Component Hazard Analysis

Component	Function	Disposal Hazard	Risk Mitigation
Boc-L-Thr(Alloc)-OH	Protected Amino Acid	Low. Combustible solid.	Standard organic waste protocols.
DCHA (Salt Form)	Counter-ion for stability	High Aquatic Toxicity. Irritant.	Prevent release to water systems.[1][3]
Boc Group	Amine Protection	Gas Evolution. Acid labile.	Do not mix with acidic waste (risk of container over-pressurization).

## Part 3: Step-by-Step Disposal Protocols

### Scenario A: Disposal of Pure Solid (Expired or Excess Reagent)

Context: You have a bottle of old reagent or excess powder.

- Container Selection: Use a wide-mouth high-density polyethylene (HDPE) or glass jar.
- Labeling: Affix a hazardous waste label.
  - Chemical Name: "**Boc-L-Thr(Alloc)-OH DCHA Salt**"[4][5][6]
  - Hazard Checkbox: "Toxic" and "Irritant".
- Transfer: Transfer the solid carefully to avoid dust generation. If the original bottle is small (<500g), dispose of the entire bottle into the waste stream to minimize exposure.
- Segregation: Place in the "Solid Organic / Hazardous Chemical" waste stream.
  - Note: Do NOT place in "General Trash" even if the SDS lists it as "Not Dangerous Goods." As a researcher, you must apply the Precautionary Principle due to the DCHA content.

### Scenario B: Disposal of Reaction Mixtures (Liquid Waste)

Context: The reagent is dissolved in solvents like DMF, DCM, or Methanol.

- Solvent Identification: Identify the primary solvent.
  - Halogenated: (e.g., DCM)  
  
Halogenated Waste Stream.
  - Non-Halogenated: (e.g., DMF, MeOH)  
  
Non-Halogenated Organic Waste Stream.
- pH Check: Ensure the waste solution is Neutral or Basic.
  - Why? Adding this salt to highly acidic waste (e.g., TFA cleavage waste) will strip the Boc group, releasing gas (Isobutylene) and potentially pressurizing the waste container.
- Volume Reduction: Do not rotovap to dryness solely for disposal unless required by your facility; handling the solution is generally safer than scraping dry powder.

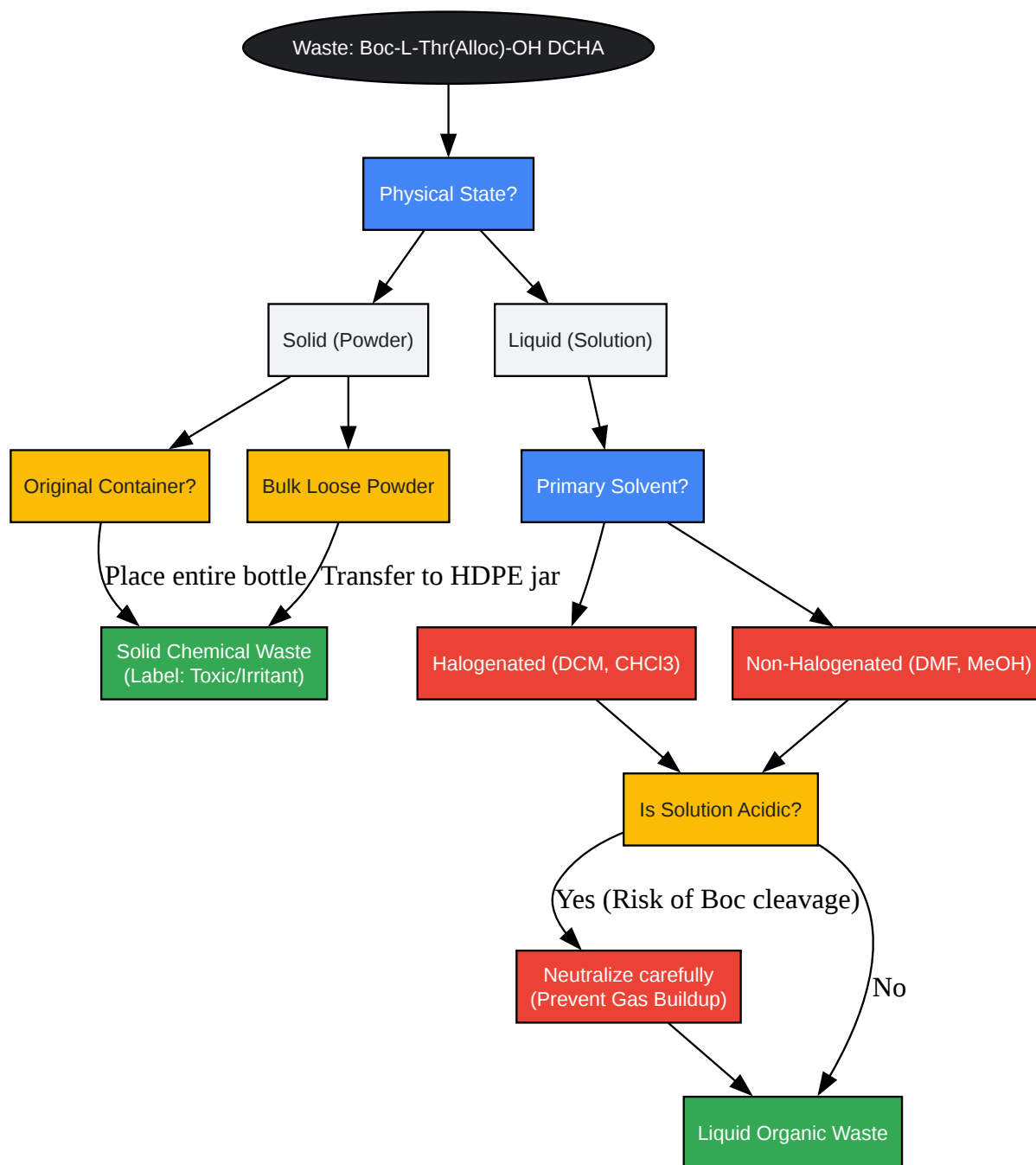
## Scenario C: Contaminated Debris

Context: Weigh boats, pipette tips, and gloves.

- Bagging: Place all contaminated disposables in a clear, heavy-duty polyethylene bag (min 2 mil thickness).
- Disposal: Tie off and place in the Solid Laboratory Waste drum (often the "Yellow Bin" or "Burn Box" for incineration).
- Sharps: If needles were used, they go immediately into a Sharps Container.

## Part 4: Decision Logic (Visualized)

The following diagram illustrates the decision matrix for disposing of **Boc-L-Thr(Alloc)-OH DCHA**, ensuring no step leads to environmental contamination.



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Figure 1: Decision tree for the segregation of DCHA salt waste streams.

## Part 5: Emergency Procedures

### Spill Cleanup (Solid)

- Isolate: Mark the area.
- PPE: Wear N95 mask (if dusty), nitrile gloves, and lab coat.
- Sweep: Do not dry sweep if dust is generated. Use a damp paper towel or spill absorbent to capture the powder.
- Clean: Wipe the surface with water, followed by ethanol. The salt is soluble in organic solvents.[7][8]

### First Aid

- Skin Contact: Wash with soap and water for 15 minutes. DCHA can absorb through skin.
- Eye Contact: Flush immediately for 15 minutes.[9][10]
- Ingestion: Do NOT induce vomiting. Contact poison control.

## References

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